

Safe Disposal of 1,1,3-Trichloroacetone Waste: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1,1,3-Tetrachloroacetone

Cat. No.: B15557530

[Get Quote](#)

Note on Chemical Identification: The initial request specified "**1,1,1,3-Tetrachloroacetone**." However, searches for this specific chemical name did not yield a unique Chemical Abstracts Service (CAS) number or detailed safety information. The most relevant and well-documented related compound is 1,1,3-Trichloroacetone (CAS: 921-03-9). This document will focus on the safe disposal procedures for 1,1,3-Trichloroacetone. Other related compounds include 1,1,3,3-Tetrachloroacetone (CAS: 632-21-3) and 1,1,1-Trichloroacetone (CAS: 918-00-3). Users should always verify the specific identity and associated safety data sheet (SDS) of the chemical they are handling.

Introduction

1,1,3-Trichloroacetone is a halogenated organic compound utilized as a reagent and intermediate in various chemical syntheses within research and drug development.^{[1][2][3]} Due to its significant health and environmental hazards, proper management and disposal of its waste are critical. This document provides detailed application notes and protocols for the safe handling and disposal of 1,1,3-Trichloroacetone waste, tailored for researchers, scientists, and drug development professionals.

Hazard Identification and Safety Data

1,1,3-Trichloroacetone is classified as a highly hazardous substance. It is toxic if swallowed, fatal upon inhalation or in contact with skin, causes severe skin burns and eye damage, and is very toxic to aquatic life with long-lasting effects.^[4] It is also a combustible liquid.^[1]

Table 1: Hazard Summary and Personal Protective Equipment (PPE) for 1,1,3-Trichloroacetone

Hazard Classification	GHS Hazard Statements	Recommended Personal Protective Equipment (PPE)
Acute Toxicity, Oral (Category 3)	H301: Toxic if swallowed[4]	Chemical-resistant gloves (e.g., Butyl rubber), Lab coat, Chemical safety goggles, Face shield
Acute Toxicity, Dermal (Category 1)	H310: Fatal in contact with skin[5]	Chemical-resistant gloves (e.g., Butyl rubber), Impervious clothing
Acute Toxicity, Inhalation (Category 1)	H330: Fatal if inhaled[4]	Full-face respirator with appropriate cartridges for organic vapors and acid gases
Skin Corrosion/Irritation (Category 1B)	H314: Causes severe skin burns and eye damage[4]	Chemical-resistant gloves, Lab coat, Face shield, Chemical safety goggles
Serious Eye Damage/Eye Irritation (Category 1)	H314: Causes severe skin burns and eye damage	Face shield, Chemical safety goggles
Hazardous to the Aquatic Environment, Acute (Category 1)	H400: Very toxic to aquatic life[4]	Containment measures to prevent release to the environment
Hazardous to the Aquatic Environment, Chronic (Category 1)	H410: Very toxic to aquatic life with long lasting effects[4]	Containment measures to prevent release to the environment
Flammable Liquids (Category 4)	H227: Combustible liquid[1]	Use in a well-ventilated area, away from ignition sources

Experimental Protocols

Protocol for Segregation and Collection of 1,1,3-Trichloroacetone Waste

Objective: To ensure the safe and proper segregation of 1,1,3-Trichloroacetone waste from other laboratory waste streams to prevent accidental reactions and ensure compliant disposal.

Materials:

- Properly labeled, dedicated hazardous waste container (e.g., glass or polyethylene-lined steel) compatible with halogenated organic compounds.
- Secondary containment bin.
- Personal Protective Equipment (PPE) as specified in Table 1.
- Waste log sheet.

Procedure:

- **Container Preparation:**
 - Select a waste container that is in good condition, with a secure, tight-fitting lid.
 - Ensure the container material is chemically compatible with 1,1,3-Trichloroacetone. Consult chemical compatibility charts; high-density polyethylene (HDPE) or glass are generally suitable for short-term storage.
 - Label the container clearly with "Hazardous Waste," "1,1,3-Trichloroacetone," and the appropriate hazard pictograms (e.g., skull and crossbones, corrosive, environmental hazard).
- **Waste Collection:**
 - All work with 1,1,3-Trichloroacetone and the generation of its waste must be conducted in a certified chemical fume hood.
 - Carefully transfer all liquid waste containing 1,1,3-Trichloroacetone into the designated waste container using a funnel to prevent spills.

- Do not mix 1,1,3-Trichloroacetone waste with non-halogenated organic waste, aqueous waste, or any incompatible materials such as strong bases.[6]
- Solid waste (e.g., contaminated gloves, weighing boats, pipette tips) should be collected in a separate, clearly labeled, sealed plastic bag and then placed in a designated solid hazardous waste container.
- Container Management:
 - Keep the waste container closed at all times except when adding waste.
 - Store the waste container in a designated satellite accumulation area within the laboratory, inside a secondary containment bin to capture any potential leaks.
 - Maintain a waste log sheet for each container, documenting the contents and quantities added.
- Disposal Request:
 - Once the container is full (not exceeding 90% capacity) or has been in accumulation for the maximum allowed time per institutional and local regulations, submit a request for pickup to the institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

Protocol for Managing Spills of 1,1,3-Trichloroacetone

Objective: To safely contain, clean up, and dispose of small spills of 1,1,3-Trichloroacetone. For large spills, evacuate the area and contact emergency personnel immediately.

Materials:

- Spill kit containing:
 - Inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
 - Chemical-resistant gloves, splash goggles, face shield, and a respirator.
 - Plastic bags for contaminated debris.

- "Hazardous Waste" labels.
- Sodium bicarbonate (for potential neutralization of small residual amounts on surfaces, use with caution).

Procedure:

- Immediate Response:
 - Alert all personnel in the immediate area of the spill.
 - If the spill is large or if there is a risk of inhalation, evacuate the laboratory immediately and call your institution's emergency response team.
 - Ensure the area is well-ventilated, but avoid creating strong air currents that could spread the vapor.
 - Remove all ignition sources.
- Containment and Cleanup (for small, manageable spills only):
 - Don the appropriate PPE, including respiratory protection.
 - Contain the spill by surrounding it with absorbent material from the spill kit.
 - Carefully apply the absorbent material over the spill, working from the outside in.
 - Allow the absorbent to fully soak up the liquid.
- Collection and Disposal:
 - Using non-sparking tools, carefully scoop the contaminated absorbent material into a heavy-duty plastic bag or a designated waste container.
 - Wipe the spill area with a cloth dampened with a suitable solvent (e.g., isopropanol), and place the cloth in the waste bag.
 - Seal the bag, label it as "Hazardous Waste: 1,1,3-Trichloroacetone Spill Debris," and arrange for its disposal through your EHS department.

- Decontamination:
 - Decontaminate any tools used for the cleanup.
 - Remove and decontaminate or dispose of all PPE as hazardous waste.
 - Wash hands and any exposed skin thoroughly with soap and water.

Waste Disposal Procedures

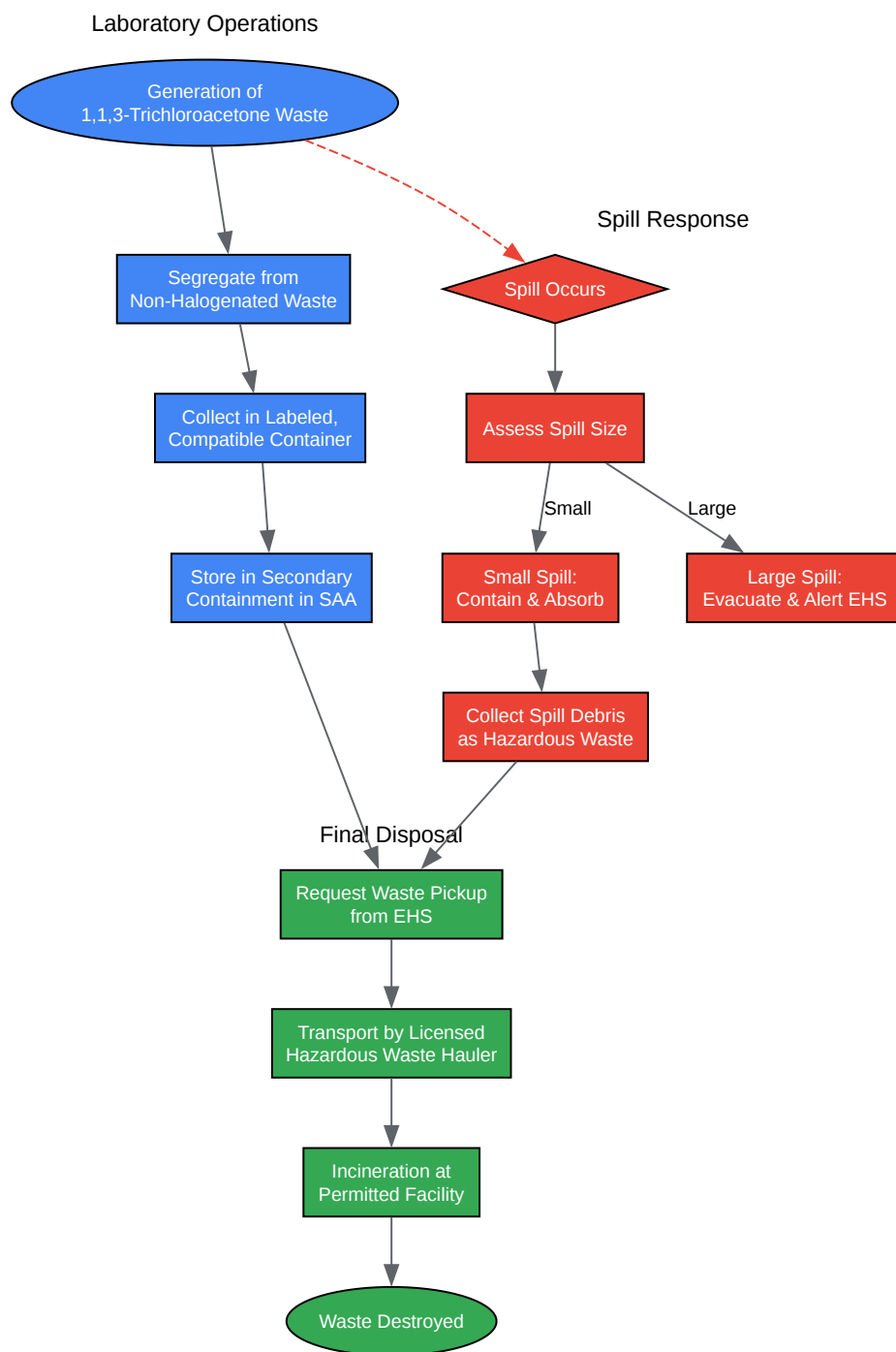
The primary and recommended method for the disposal of 1,1,3-Trichloroacetone waste is incineration at a licensed hazardous waste facility.^[6] This method ensures the complete destruction of the halogenated organic compound, minimizing its environmental impact.

Under no circumstances should 1,1,3-Trichloroacetone waste be disposed of down the drain or in regular trash.^[6]

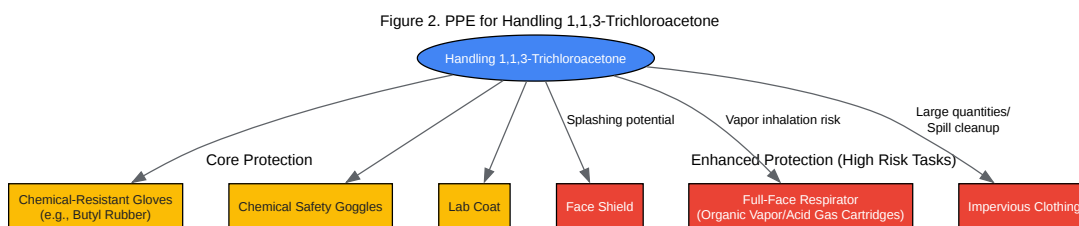
Due to its high toxicity and persistence, there are no simple chemical neutralization or degradation protocols that can be safely performed in a standard laboratory setting without specialized equipment and expertise. Any attempt at chemical treatment could result in the generation of other hazardous byproducts or create unsafe conditions. Therefore, all waste containing 1,1,3-Trichloroacetone must be handled by a professional hazardous waste management service.

Visualizations

Figure 1. Logical Workflow for 1,1,3-Trichloroacetone Waste Management

[Click to download full resolution via product page](#)

Caption: Workflow for 1,1,3-Trichloroacetone Waste



[Click to download full resolution via product page](#)

Caption: PPE for 1,1,3-Trichloroacetone Handling

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,1,3-Trichloroacetone 921-03-9 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 2. wacker.com [wacker.com]
- 3. CAS 921-03-9: 1,1,3-Trichloroacetone | CymitQuimica [cymitquimica.com]
- 4. 1,1,3-Trichloroacetone | C₃H₃Cl₃O | CID 13530 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 632-21-3 Name: 1,1,3,3-tetrachloroacetone [xixisys.com]
- 6. hazardouswasteexperts.com [hazardouswasteexperts.com]

- To cite this document: BenchChem. [Safe Disposal of 1,1,3-Trichloroacetone Waste: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15557530#safe-disposal-procedures-for-1-1-1-3-tetrachloroacetone-waste>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com